

Application Note: Quantitative Analysis of N-Nitroso Zolmitriptan Using a Certified Reference Material

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Compound of Interest

Compound Name: *N-Nitroso Zolmitriptan*

Cat. No.: *B15806593*

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Introduction: The Regulatory Imperative for Nitrosamine Impurity Control

The landscape of pharmaceutical quality control has been significantly reshaped by the discovery of N-nitroso compounds (nitrosamines) in common medications, beginning with the sartan class of blood pressure drugs in 2018.[1][2] These compounds are classified as probable or possible human carcinogens and are considered part of a "cohort of concern" by international regulatory bodies.[3] Their presence, even at trace levels, poses a significant risk to patient safety, prompting stringent regulatory action.

The International Council for Harmonisation (ICH) M7(R2) guideline provides a framework for assessing and controlling DNA reactive (mutagenic) impurities in pharmaceuticals to limit potential carcinogenic risk.[4][5][6] N-nitroso compounds fall squarely within the purview of this guideline, necessitating a risk-based approach to identify, categorize, and control them to negligible levels.[7][8] Regulatory agencies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) now mandate that pharmaceutical manufacturers

conduct comprehensive risk assessments and, if a risk is identified, perform confirmatory testing to detect and quantify nitrosamine impurities in their products.[1][3]

N-Nitroso Zolmitriptan is a potential impurity that can form during the synthesis or storage of Zolmitriptan, a widely used medication for the treatment of acute migraine attacks.[9][10] Given the secondary amine moiety within the Zolmitriptan structure, it is susceptible to nitrosation under favorable conditions, such as the presence of residual nitrites.[11] Therefore, the precise and accurate quantification of **N-Nitroso Zolmitriptan** is a critical step in ensuring the safety and compliance of Zolmitriptan-containing drug products. This application note provides a detailed protocol for the use of **N-Nitroso Zolmitriptan** Certified Reference Material (CRM) for this purpose.

The Role of a Certified Reference Material (CRM)

In analytical chemistry, the accuracy of a measurement is fundamentally linked to the quality of the reference material used for calibration. A Certified Reference Material (CRM) is a standard of the highest metrological order. According to the FDA and international standards, a reference material is a highly purified and well-characterized compound.[12] A CRM, specifically, is a reference material accompanied by a certificate that provides property values, including purity and uncertainty, which are traceable to an accurate realization of SI units.[13][14]

The use of a CRM is indispensable for:

- Method Validation: Establishing the performance characteristics of an analytical procedure (e.g., accuracy, precision, linearity).
- Instrument Calibration: Ensuring the instrument response is accurate and reproducible.
- Quality Control: Verifying the accuracy of routine sample analysis.
- Regulatory Compliance: Demonstrating the integrity and traceability of analytical results to regulatory authorities.[15][16]

This protocol relies on a well-characterized **N-Nitroso Zolmitriptan** CRM to ensure the generation of trustworthy and defensible analytical data.

Table 1: Specifications for N-Nitroso Zolmitriptan Certified Reference Material

Parameter	Specification	Rationale
Chemical Name	(S)-4-((3-(2-(Dimethylamino)ethyl)-1-nitroso-1H-indol-5-yl)methyl)oxazolidin-2-one[17][18][19]	Unambiguous identification of the analyte.
Molecular Formula	C ₁₆ H ₂₀ N ₄ O ₃ [17][19][20]	Confirms elemental composition.
Molecular Weight	316.36 g/mol [18]	Essential for accurate preparation of standard solutions.
Purity (Certified)	≥98.0% (with uncertainty stated on Certificate of Analysis)	High purity is required to minimize error in calibration and ensure accurate quantification of the impurity. [12]
Certificate of Analysis (CoA)	Must be provided[21]	The CoA provides critical information on purity, identity, lot number, retest date, and storage conditions.[21]
Storage Conditions	As specified on CoA (typically 2-8°C, protected from light)	N-nitroso compounds can be sensitive to degradation; proper storage is critical to maintain integrity.
Handling	Handle with appropriate personal protective equipment (PPE) in a ventilated area. Suspected carcinogen.[19]	Ensures operator safety due to the potential toxicity of the compound.

Application Protocol: HPLC-UV Quantification of N-Nitroso Zolmitriptan

This protocol describes a High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantification of **N-Nitroso Zolmitriptan** in Zolmitriptan drug substance.

Principle

The method separates **N-Nitroso Zolmitriptan** from the active pharmaceutical ingredient (API), Zolmitriptan, and other potential impurities using reversed-phase chromatography. Quantification is achieved by comparing the peak area response of **N-Nitroso Zolmitriptan** in the sample solution to the peak area response of a CRM standard solution of known concentration (external standard method).

Materials, Reagents, and Instrumentation

- Reference Material: **N-Nitroso Zolmitriptan** CRM (as per Table 1)
- Analyte: Zolmitriptan Drug Substance (for sample analysis)
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Water (HPLC Grade or Milli-Q)
- Reagents: Ammonium Formate (Analytical Grade), Orthophosphoric Acid (Analytical Grade)
- Instrumentation:
 - HPLC system with a gradient pump, autosampler, column thermostat, and UV/PDA detector.
 - Analytical balance (readable to 0.01 mg)
 - pH meter
 - Class A volumetric glassware
 - Sonicator

- 0.45 µm membrane filters (e.g., PTFE, PVDF)

Chromatographic Conditions

Rationale: The selected chromatographic conditions are based on established methods for Zolmitriptan and its impurities, optimized for the resolution of the N-nitroso impurity from the API and other related substances.^{[10][22][23]} The use of a phosphate or formate buffer at a slightly acidic pH ensures consistent peak shape and retention time by controlling the ionization state of the amine-containing analytes. A gradient elution is employed to ensure adequate separation of early-eluting impurities while efficiently eluting the main API peak. The detection wavelength of 225 nm is a common choice for Zolmitriptan and its derivatives, providing good sensitivity.^{[10][22]}

Table 2: HPLC Operating Parameters

Parameter	Condition
Column	C18, 150 mm x 4.6 mm, 5 μ m (e.g., Inertsil ODS-3V, Waters XTerra)[10][22]
Mobile Phase A	20 mM Potassium Phosphate buffer, pH adjusted to 3.0 with Orthophosphoric Acid
Mobile Phase B	Acetonitrile
Gradient Program	Time (min)
0.0	
20.0	
25.0	
25.1	
30.0	
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detector	UV at 225 nm[22]
Injection Volume	10 μ L
Run Time	30 minutes

Preparation of Solutions

Rationale: Accurate solution preparation is paramount for quantitative analysis. Using Class A volumetric glassware minimizes volumetric errors. A diluent similar in composition to the initial mobile phase is used to ensure good peak shape and prevent solvent mismatch effects upon injection. All quantitative solutions should be prepared based on the certified purity value stated in the CRM's Certificate of Analysis.

- Diluent: Mobile Phase A / Acetonitrile (85:15, v/v)
- **N-Nitroso Zolmitriptan CRM Stock Solution (S1)** - (approx. 100 μ g/mL):

- Accurately weigh approximately 10 mg of **N-Nitroso Zolmitriptan** CRM into a 100 mL Class A volumetric flask.
- Dissolve and dilute to volume with Diluent. Sonicate for 5 minutes if necessary to ensure complete dissolution.
- Working Standard Solution (S2) - (approx. 1.0 µg/mL):
 - Pipette 1.0 mL of the Stock Solution (S1) into a 100 mL Class A volumetric flask.
 - Dilute to volume with Diluent and mix well. This concentration is suitable for quantifying impurities at a 0.1% level relative to a 1 mg/mL sample concentration.
- Sample Solution (for Zolmitriptan Drug Substance) - (approx. 1.0 mg/mL):
 - Accurately weigh approximately 50 mg of Zolmitriptan drug substance into a 50 mL Class A volumetric flask.
 - Dissolve and dilute to volume with Diluent. Sonicate for 10 minutes to ensure complete dissolution.
 - Filter the solution through a 0.45 µm membrane filter into an HPLC vial.

System Suitability Testing (SST)

Rationale: SST is a non-negotiable part of any validated analytical procedure. It ensures that the chromatographic system is performing adequately on the day of analysis.^[24] The criteria listed below are typical for impurity analysis and confirm the system's precision, peak shape, and resolving power.

- Inject the Diluent (blank) once to ensure no interfering peaks are present.
- Inject the Working Standard Solution (S2) six times.
- Calculate the system suitability parameters. The system is deemed ready for analysis only if all criteria in Table 3 are met.

Table 3: System Suitability Acceptance Criteria

Parameter	Requirement	Purpose
Tailing Factor (Asymmetry)	≤ 2.0 for the N-Nitroso Zolmitriptan peak	Ensures symmetrical peak shape for accurate integration.
Theoretical Plates (N)	≥ 2000 for the N-Nitroso Zolmitriptan peak	Demonstrates column efficiency and good separation power.
% RSD of Peak Area	$\leq 5.0\%$ for six replicate injections	Confirms the precision of the injection and detection system.

Analytical Procedure

- Once the system passes SST, inject the prepared solutions in the following sequence:
 - Blank (Diluent)
 - Working Standard Solution (S2)
 - Sample Solution (x2, duplicate preparations)
 - Working Standard Solution (S2) - as a check standard
- Integrate the peak corresponding to **N-Nitroso Zolmitriptan** in all chromatograms. The retention time in the sample chromatogram must match that of the standard.

Calculation

The amount of **N-Nitroso Zolmitriptan** in the Zolmitriptan sample is calculated using the following formula:

$$\text{N-Nitroso Zolmitriptan (ppm)} = (\text{Area_Sample} / \text{Area_Standard}) * (\text{Conc_Standard} / \text{Conc_Sample}) * \text{Purity_Standard} * 1,000,000$$

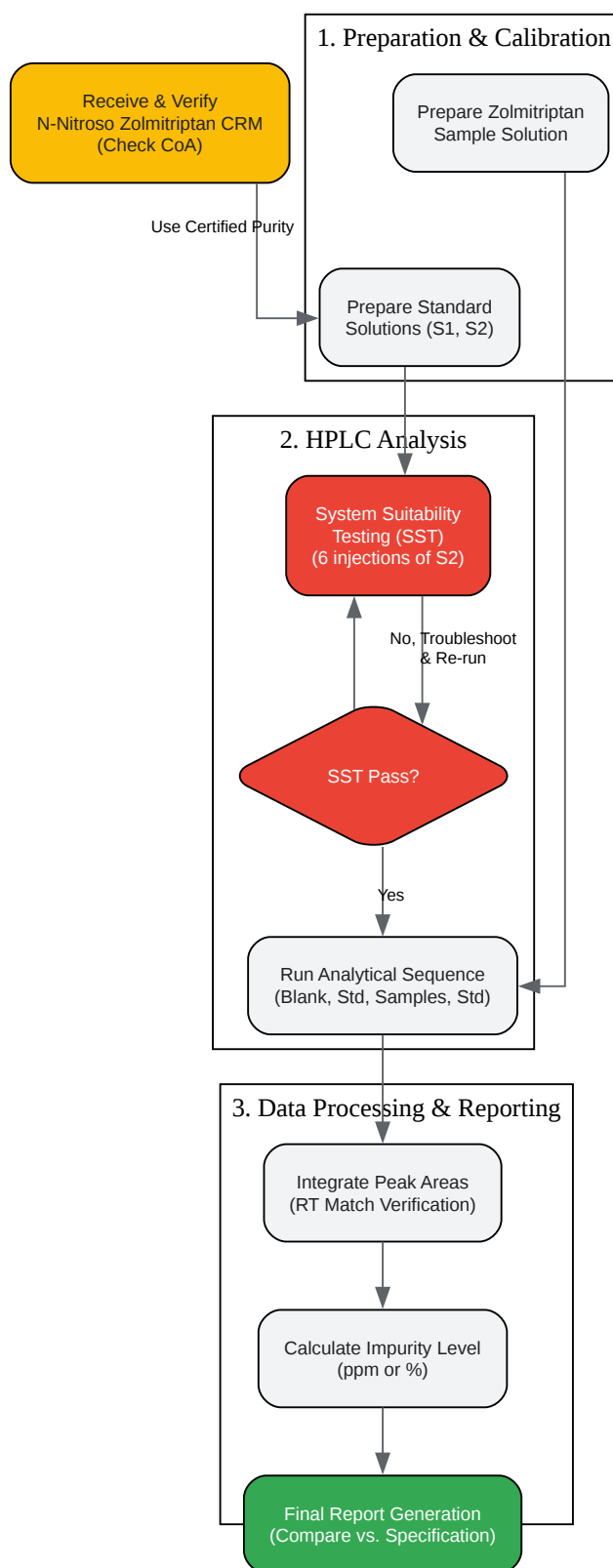
Where:

- Area_Sample: Peak area of **N-Nitroso Zolmitriptan** in the Sample Solution.

- Area_Standard: Average peak area of **N-Nitroso Zolmitriptan** from the bracketing standard injections.
- Conc_Standard: Concentration of **N-Nitroso Zolmitriptan** CRM in the Working Standard Solution (S2) in mg/mL.
- Conc_Sample: Concentration of Zolmitriptan in the Sample Solution in mg/mL.
- Purity_Standard: Purity of the **N-Nitroso Zolmitriptan** CRM as a decimal (e.g., 99.5% = 0.995).

Visualization of the Analytical Workflow

The following diagram illustrates the logical flow of the entire process, from receiving the reference material to obtaining the final result.



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Caption: Workflow for **N-Nitroso Zolmitriptan** impurity analysis using a CRM.

References

- ICH M7 Assessment and control of DNA reactive (mutagenic) impurities in pharmaceuticals to limit potential carcinogenic risk - Scientific guideline. European Medicines Agency. [[Link](#)]
- Understanding the Classification of Potentially Mutagenic Impurities as per ICH M7 Guidelines. Veeprho. [[Link](#)]
- ICH adopts M7(R2) guideline on mutagenic impurities to limit carcinogenic risk. RAPS. [[Link](#)]
- Assessment and control of dna reactive (mutagenic) impurities in pharmaceuticals to limit potential carcinogenic risk m7(r2). ICH. [[Link](#)]
- M7 Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk. FDA. [[Link](#)]
- A New Stability Indicating HPLC Method for Related Substances in Zolmitriptan. PMC - NIH. [[Link](#)]
- Estimation of (R)-Isomer and Other Impurities of Zolmitriptan API by Capillary Zone Electrophoresis. SCIEX. [[Link](#)]
- Separation of Zolmitriptan and its Organic Impurities per USP Monograph. Phenomenex. [[Link](#)]
- Identification and characterization of unknown impurity in zolmitriptan tablets by a sensitive HPLC method. Journal of Chemical and Pharmaceutical Research. [[Link](#)]
- **N-Nitroso Zolmitriptan**. SynZeal. [[Link](#)]
- HPLC determination of zolmitriptan and its related substances. ResearchGate. [[Link](#)]
- Results of forced degradation study on zolmitriptan. ResearchGate. [[Link](#)]
- **N-Nitroso Zolmitriptan**. Synchemia. [[Link](#)]
- Understanding N-Nitroso Compounds: What Are They and Why Do They Matter?. Aquigen Bio Sciences. [[Link](#)]

- Identification, preparation and UHPLC determination of process-related impurity in zolmitriptan. PubMed. [\[Link\]](#)
- Reference-Standard Material Qualification. Pharmaceutical Technology. [\[Link\]](#)
- SUMMARY OF FORCED DEGRADATION STUDIES FOR ZOLMITRIPTAN. ResearchGate. [\[Link\]](#)
- Customized Reference Standards for Nitrosamine Impurities. Taros Chemicals. [\[Link\]](#)
- Selection and Use of (Certified) Reference Material- Strategies for FDA Compliance and Tools for Implementation. Research and Markets. [\[Link\]](#)
- **N-Nitroso Zolmitriptan** Impurity 3. SynZeal. [\[Link\]](#)
- Physical Standards and Reference Materials. FDA. [\[Link\]](#)
- A certified reference material for HPLC. ResearchGate. [\[Link\]](#)
- Recommendations and Best Practices for Reference Standards and Reagents Used in Bioanalytical Method Validation. PMC - NIH. [\[Link\]](#)
- Elemental Analysis Manual - Section 3.5 Version 3.0. FDA. [\[Link\]](#)
- Guidelines For The Selection and Use of Certified Reference Materials. Scribd. [\[Link\]](#)
- Control of Nitrosamine Impurities in Human Drugs. FDA. [\[Link\]](#)
- Guidelines for the Selection and Use of Reference Materials. ILAC. [\[Link\]](#)
- 10 Critical Steps to World-Class Certified Reference Materials (CRMs). Restek. [\[Link\]](#)
- Development and use of reference materials and quality control materials. IAEA. [\[Link\]](#)

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Sources

- [1. Customized Reference Standards for Nitrosamine Impurities \[tarosdiscovery.com\]](#)
- [2. Nitrosamine impurities in medicines: History and challenges | LGC Standards \[lgcstandards.com\]](#)
- [3. fda.gov \[fda.gov\]](#)
- [4. ICH M7 Assessment and control of DNA reactive \(mutagenic\) impurities in pharmaceuticals to limit potential carcinogenic risk - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [5. ICH adopts M7\(R2\) guideline on mutagenic impurities to limit carcinogenic risk | RAPS \[raps.org\]](#)
- [6. database.ich.org \[database.ich.org\]](#)
- [7. veeprho.com \[veeprho.com\]](#)
- [8. support.shimadzu.com.cn \[support.shimadzu.com.cn\]](#)
- [9. N-Nitroso N-Desmethyl Zolmitriptan impurity – Leading Manufacturer & Supplier | Chemicea \[chemicea.com\]](#)
- [10. A New Stability Indicating HPLC Method for Related Substances in Zolmitriptan - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Blog Details \[chemicea.com\]](#)
- [12. pharmtech.com \[pharmtech.com\]](#)
- [13. fda.gov \[fda.gov\]](#)
- [14. demarcheiso17025.com \[demarcheiso17025.com\]](#)
- [15. Selection and Use of \(Certified\) Reference Material- Strategies for FDA Compliance and Tools for Implementation \[researchandmarkets.com\]](#)
- [16. scribd.com \[scribd.com\]](#)
- [17. N-Nitroso Zolmitriptan | | SynZeal \[synzeal.com\]](#)
- [18. N-Nitroso Zolmitriptan | CymitQuimica \[cymitquimica.com\]](#)
- [19. synchemia.com \[synchemia.com\]](#)
- [20. cleanchemlab.com \[cleanchemlab.com\]](#)
- [21. Recommendations and Best Practices for Reference Standards and Reagents Used in Bioanalytical Method Validation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [22. jocpr.com \[jocpr.com\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
- [24. phenomenex.com \[phenomenex.com\]](#)
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